

# Application Note 1: Three-Component Synthesis via p-TsOH Catalysis

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## Compound of Interest

Compound Name: *5-methyl-3-(trifluoromethyl)-1H-pyrazol-4-amine*

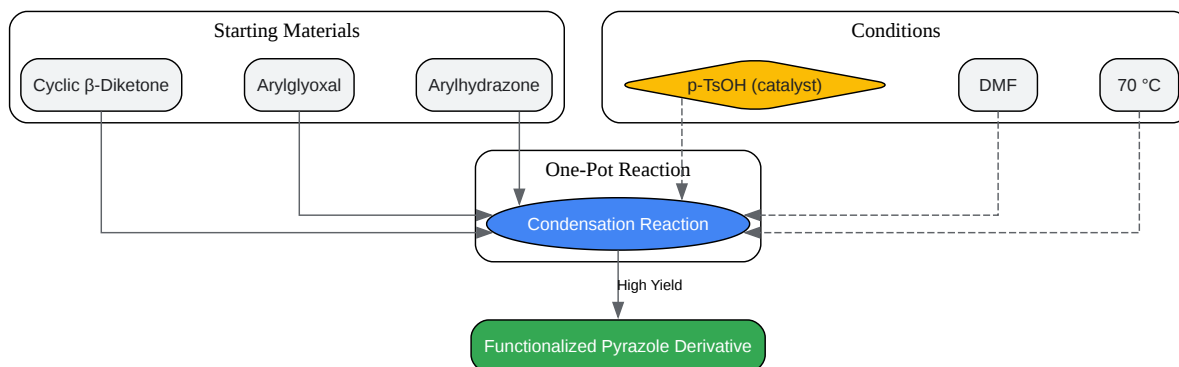
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This method facilitates an atom-economic, one-pot synthesis of multifunctionalized pyrazole derivatives through a p-toluenesulfonic acid (p-TsOH) catalyzed reaction. The protocol involves the condensation of readily available cyclic  $\beta$ -diketones, arylglyoxals, and arylhydrazones.<sup>[5][6]</sup> This approach is noted for its broad substrate scope, tolerance of various functional groups, and consistently high yields.<sup>[5]</sup>

Logical Workflow for Three-Component Pyrazole Synthesis



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Caption: Workflow for the p-TsOH catalyzed three-component synthesis of pyrazoles.

Data Presentation: Three-Component Synthesis

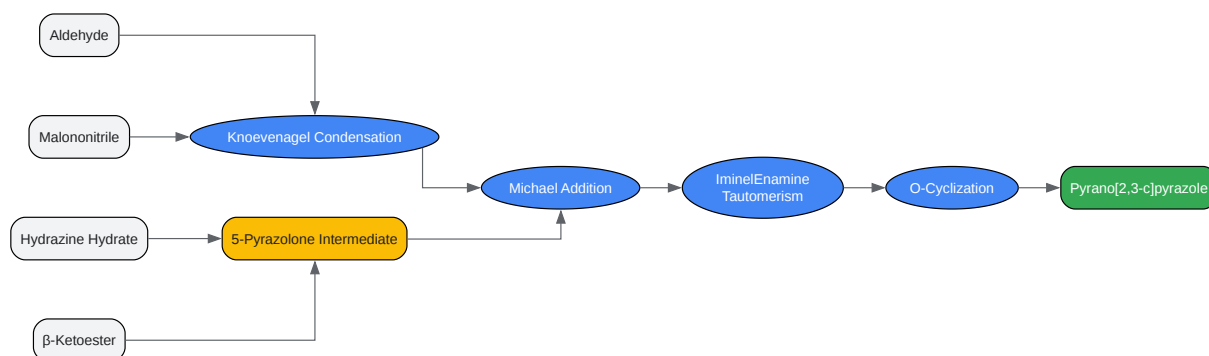
Entry	β-Diketone	Aryl glyoxal	Arylhydrazine	Yield (%)
1	Dimedone	Phenylglyoxal	Phenylhydrazine	>90
2	4-Hydroxycoumarin	4-Methoxyphenylglyoxal	4-Chlorophenylhydrazine	>85
3	2-Hydroxy-1,4-naphthoquinone	4-Nitrophenylglyoxal	Phenylhydrazine	>88
4	Dimedone	2-Thienylglyoxal	4-Tolylhydrazine	>92

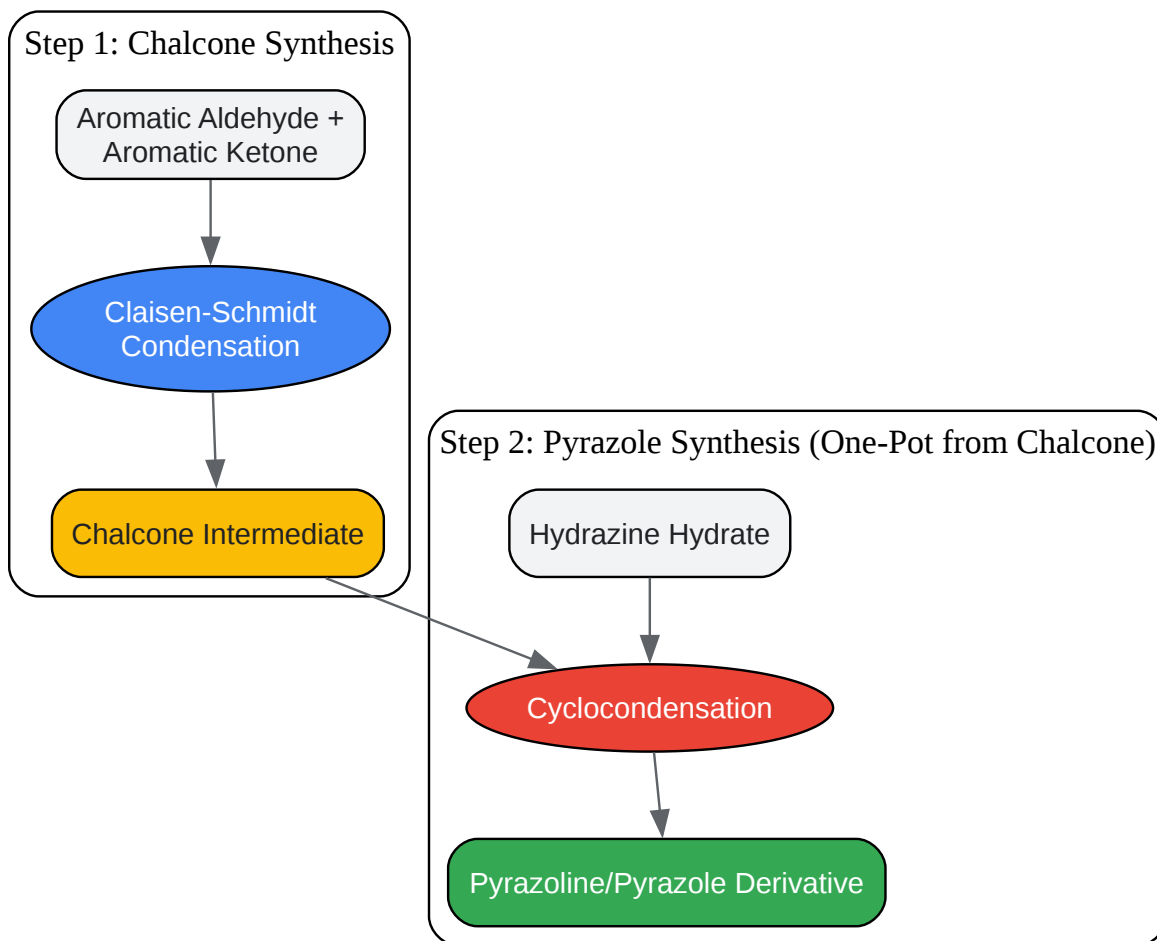
Note: Data is representative based on typical outcomes for this reaction type as described in the literature.[5][6]

## Application Note 2: Four-Component Synthesis of Pyrano[2,3-c]pyrazoles

This highly efficient, green methodology allows for the synthesis of densely substituted pyrano[2,3-c]pyrazole derivatives. The four-component reaction utilizes (hetero)aromatic aldehydes, hydrazine hydrate, a  $\beta$ -ketoester (like ethyl acetoacetate), and an enolizable active methylene compound (such as malononitrile).<sup>[1]</sup> The reaction proceeds rapidly at room temperature in an aqueous medium with piperidine as a catalyst, offering excellent yields.<sup>[1]</sup>

Signaling Pathway for Four-Component Pyrano[2,3-c]pyrazole Synthesis





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## References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. [Recent Advances in the Synthesis of Pyrazole Derivatives: A Review](#) [[mdpi.com](https://www.mdpi.com)]

- [3. One-Pot Synthesis and Antiproliferative Activity of Highly Functionalized Pyrazole Derivatives - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Recent Advances in the Synthesis of Pyrazole Derivatives - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. One-Pot, Three-Component Synthesis of Substituted Pyrazoles - ChemistryViews \[chemistryviews.org\]](#)
- [6. Recent advances in the multicomponent synthesis of pyrazoles - Organic & Biomolecular Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
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